

4-Bromopentanoic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromopentanoic acid

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An In-depth Technical Guide to 4-Bromopentanoic Acid

This guide provides comprehensive information on the chemical properties, synthesis, and reactions of **4-bromopentanoic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

4-Bromopentanoic acid is a halogenated carboxylic acid. Its key quantitative data are summarized below.

Property	Value	Citations
Molecular Formula	C ₅ H ₉ BrO ₂	[1] [2] [3]
Molecular Weight	181.029 g/mol	[1]
IUPAC Name	4-bromopentanoic acid	[2]
SMILES	CC(Br)CCC(O)=O	[1]
InChIKey	XILQGXZARXHSEI-UHFFFAOYSA-N	[2]
Monoisotopic Mass	179.97859 Da	[2] [4]

Synthesis of 4-Bromopentanoic Acid

A common and straightforward method for the synthesis of **4-bromopentanoic acid** is through the hydrobromination of 4-pentenoic acid.[\[5\]](#)

Experimental Protocol: Hydrobromination of 4-Pentenoic Acid

Objective: To synthesize **4-bromopentanoic acid** by the addition of hydrogen bromide to 4-pentenoic acid.

Materials:

- 4-pentenoic acid
- Hydrogen bromide (HBr) solution (e.g., 48% in acetic acid or as a gas)
- Anhydrous solvent (e.g., diethyl ether or dichloromethane)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Rotary evaporator
- Standard glassware for organic synthesis (round-bottom flask, condenser, separatory funnel)

Procedure:

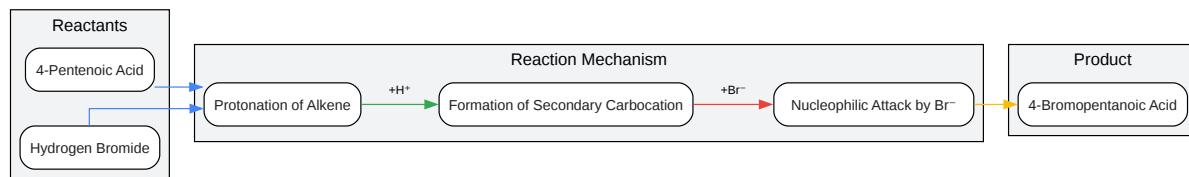
- Reaction Setup: In a clean, dry round-bottom flask, dissolve 4-pentenoic acid in a suitable anhydrous solvent. The flask should be equipped with a magnetic stirrer and placed in an ice bath to control the reaction temperature.
- Addition of HBr: Slowly add the hydrogen bromide solution to the stirred solution of 4-pentenoic acid. If using HBr gas, bubble it through the solution at a controlled rate. The

reaction is exothermic, and maintaining a low temperature is crucial to prevent side reactions.

- Reaction Monitoring: Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- Work-up: Once the reaction is complete, transfer the reaction mixture to a separatory funnel.
- Washing: Wash the organic layer sequentially with a saturated sodium bicarbonate solution to neutralize any excess acid, followed by brine to remove any remaining aqueous contaminants.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- Purification: The crude product can be further purified by vacuum distillation or column chromatography to yield pure **4-bromopentanoic acid**.

Reaction Mechanism and Logical Workflow

The synthesis of **4-bromopentanoic acid** from 4-pentenoic acid proceeds via an electrophilic addition mechanism. The regioselectivity of this reaction is governed by Markovnikov's rule, which predicts the formation of the more stable carbocation intermediate.[\[5\]](#)

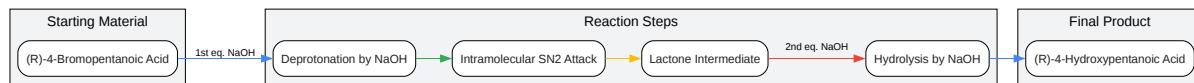


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Caption: Synthesis of **4-Bromopentanoic acid** workflow.

Stereospecific Reaction of 4-Bromopentanoic Acid

When **(R)-4-bromopentanoic acid** is treated with two equivalents of sodium hydroxide, a stereospecific reaction occurs, yielding **(R)-4-hydroxypentanoic acid** with retention of configuration at the chiral center.^[6] This reaction proceeds through an intramolecular Williamson ether synthesis-like mechanism, where the carboxylate acts as an internal nucleophile to displace the bromide, forming a lactone intermediate, which is then hydrolyzed by the second equivalent of hydroxide.

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Caption: Reaction pathway of **(R)-4-bromopentanoic acid**.

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